Traxillaside: A Comprehensive Technical Guide to its Chemical Structure and Molecular Properties

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Compound of Interest

Compound Name:	*Traxillaside*
CAS No.:	*149415-62-3*
Cat. No.:	*B1163380*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Traxillaside is a naturally occurring lignan glycoside that has been identified in plant species such as Torreya nucifera and Trachelospermum axillare[1]. As a member of the lignan class of phytoestrogens, **Traxillaside** is of significant interest to the scientific community for its potential biological activities and therapeutic applications. This technical guide provides a detailed exploration of the chemical structure and molecular properties of **Traxillaside**, offering foundational knowledge for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure of **Traxillaside**

The systematic name for **Traxillaside** is (3R,4R)-3-[[3-methoxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]methyl]-4-[(3,4,5-

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trimethoxyphenyl)methyl]oxolan-2-one[1]. An analysis of this nomenclature reveals a complex molecular architecture comprising several key functional components:

- A Lignan Core: The fundamental structure is a lignan, characterized by the coupling of two phenylpropanoid units.
- A Butyrolactone Ring: An oxolan-2-one (also known as a butyrolactone) ring forms a central feature of the molecule.
- Substituted Phenyl Groups: Two distinct substituted phenyl groups are attached to the butyrolactone core. One is a 3,4,5-trimethoxyphenyl group, and the other is a 3-methoxy-4-oxyphenyl group.
- A Glycosidic Linkage: A glucose molecule is attached to the 4-position of the methoxyphenyl group via an O-glycosidic bond. This glycosidic linkage is a critical determinant of the molecule's solubility and pharmacokinetic properties. The presence of multiple hydroxyl groups on the glucose moiety significantly increases the hydrophilicity of the molecule.

The stereochemistry of **Traxillaside** is explicitly defined in its IUPAC name, indicating specific spatial arrangements at the chiral centers within the butyrolactone ring and the glucose unit. This precise three-dimensional structure is crucial for its interaction with biological targets.

Structural Visualization

The following diagram illustrates the chemical structure of **Traxillaside**.

Caption: 2D chemical structure of **Traxillaside**.

Molecular Properties

A comprehensive understanding of the molecular properties of **Traxillaside** is essential for predicting its behavior in various experimental and biological systems. These properties influence its solubility, membrane permeability, and potential for oral bioavailability.

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Property	Value	Source
Molecular Formula	C28H36O12	[1]
Molecular Weight	564.6 g/mol	[1]
Exact Mass	564.22067658 Da	[1]
IUPAC Name	(3R,4R)-3-[[3-methoxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]methyl]-4-[(3,4,5-trimethoxyphenyl)methyl]oxolan-2-one	[1]
Synonyms	Traxillaside, 149415-62-3	[1]

Physicochemical Properties and Drug-Likeness

The "Rule of Five," a set of guidelines developed by Christopher A. Lipinski, is a valuable tool for predicting the oral bioavailability of a potential drug molecule. While not a rigid set of rules, it provides a useful framework for initial assessment. Let's analyze **Traxillaside** within this context:

- Molecular Weight: At 564.6 g/mol , **Traxillaside** exceeds the guideline of <500 Da. This higher molecular weight is primarily due to the presence of the glucose moiety.
- Hydrogen Bond Donors: The molecule possesses numerous hydroxyl (-OH) groups on the glucose unit and potentially on the lignan core, which act as hydrogen bond donors.
- Hydrogen Bond Acceptors: The oxygen atoms in the ether, methoxy, carbonyl, and hydroxyl groups can all act as hydrogen bond acceptors.
- LogP (Octanol-Water Partition Coefficient): While a calculated value is not readily available in the initial search, the presence of both lipophilic (phenyl rings, methyl ethers) and hydrophilic (glucose moiety) regions suggests an amphipathic character.

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The significant number of hydrogen bond donors and acceptors, coupled with a molecular weight over 500, suggests that **Traxillaside** may have challenges with passive diffusion across biological membranes, a key factor in oral absorption.

Experimental Considerations

The structural features of **Traxillaside** dictate the experimental approaches for its isolation, purification, and characterization.

Isolation and Purification

Given its presence in plant matrices, the isolation of **Traxillaside** would typically involve the following steps:

- Extraction: A polar solvent system, such as a methanol-water or ethanol-water mixture, would be effective in extracting this glycosidic compound from the plant material. The choice of a polar solvent is dictated by the highly polar glucose unit.
- Solvent Partitioning: A liquid-liquid partitioning step, for example, between ethyl acetate and water, could be employed to separate compounds based on their polarity. **Traxillaside**, with its significant hydrophilic character, would be expected to partition preferentially into the aqueous phase.
- Chromatography: A combination of chromatographic techniques would be necessary for purification.
    - Column Chromatography: Silica gel or reversed-phase (C18) column chromatography would be used for initial fractionation. A polar mobile phase would be required for elution from a silica column, while a more non-polar mobile phase would be used with a C18 column.
    - High-Performance Liquid Chromatography (HPLC): Preparative or semi-preparative HPLC, likely on a reversed-phase column, would be the final step to achieve high purity. The UV absorbance of the phenyl rings would provide a convenient method for detection during chromatography.

Structural Elucidation

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The definitive identification and structural elucidation of **Traxillaside** would rely on a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^{1}H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are indispensable for determining the connectivity of atoms and the stereochemistry of the molecule. The anomeric proton of the glucose unit would show a characteristic chemical shift and coupling constant, confirming the nature of the glycosidic linkage.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition and determine the exact mass of the molecule. Fragmentation patterns observed in MS/MS experiments can provide valuable information about the different structural components.
- Infrared (IR) Spectroscopy: IR spectroscopy would reveal the presence of key functional groups such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O) bonds.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: The UV-Vis spectrum would show absorption bands characteristic of the aromatic rings, providing information about the chromophoric system.

Conclusion

Traxillaside is a structurally complex natural product with a lignan core and a glycosidic linkage. Its molecular properties, particularly its high molecular weight and polarity, present both challenges and opportunities for its development as a therapeutic agent. A thorough understanding of its chemical structure is the foundation for any further investigation into its biological activity, mechanism of action, and potential applications in medicine. The experimental methodologies outlined in this guide provide a framework for the isolation, purification, and characterization of **Traxillaside**, enabling further research into this promising natural compound.

References

- PubChem. **Traxillaside**. [Link][1]

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Sources

- 1. Traxillaside | C28H36O12 | CID 10030789 - PubChem [pubchem.ncbi.nlm.nih.gov]
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